

An In-depth Technical Guide to Trioctylphosphine: Properties, Structure, and Applications

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Compound of Interest

Compound Name: *Trioctylphosphine*

Cat. No.: *B1581425*

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This technical guide provides a comprehensive overview of **trioctylphosphine** (TOP), a versatile organophosphorus compound. Aimed at researchers, scientists, and drug development professionals, this document details its molecular weight, structure, chemical properties, and significant applications, particularly in the synthesis of nanomaterials for potential use in advanced therapeutic and diagnostic systems.

Core Molecular and Physical Properties

Trioctylphosphine is a tertiary phosphine that is widely utilized in coordination chemistry and materials science.^[1] It is a colorless, viscous liquid with a characteristic garlic-like odor.^{[2][3]} The long alkyl chains of the octyl groups render the molecule hydrophobic and soluble in many organic solvents.^{[1][4]}

Quantitative Data Summary

The key physical and chemical properties of **trioctylphosphine** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₅₁ P	[2][5]
Molecular Weight	370.64 g/mol	[2][4][5]
Appearance	Colorless viscous liquid	[1][4][6]
Odor	Garlic-like	[2][3]
Density	0.831 g/mL	[1][6][7]
Boiling Point	284-291 °C at 50 mmHg	[1][6]
CAS Number	4731-53-7	[2]
IUPAC Name	Trioctylphosphane	[2]

Molecular Structure

Trioctylphosphine consists of a central phosphorus atom bonded to three n-octyl chains.[8] The phosphorus atom has a lone pair of electrons, which is responsible for its nucleophilic character and its ability to act as a ligand in coordination complexes.[1] The molecule adopts a pyramidal geometry around the phosphorus atom, as predicted by VSEPR theory for a central atom with three bonding pairs and one lone pair.[1]

The chemical structure can be represented by the following SMILES notation:

CCCCCCCCP(CCCCCCCC)CCCCCCCC. [2]

Applications in Research and Development

Trioctylphosphine is a critical reagent in the synthesis of advanced materials, most notably semiconductor nanocrystals, also known as quantum dots (QDs).[3][9][10] Its primary roles in these syntheses are:

- **Solvent:** Its high boiling point makes it a suitable medium for high-temperature nanoparticle synthesis.[11]
- **Stabilizing Agent/Capping Ligand:** The phosphorus atom coordinates to the surface of growing nanocrystals, preventing aggregation and allowing for precise control over their size

and shape.[11]

- Precursor Reactant: It can react with elemental chalcogens (like selenium or sulfur) to form reactive precursors, such as **trioctylphosphine** selenide (TOPSe), which are then used in the synthesis of metal chalcogenide nanoparticles.[6][12]

Due to their unique optical properties, the quantum dots synthesized using **trioctylphosphine** have potential applications in bioimaging and diagnostics. While TOP itself is not a direct therapeutic agent, its role in creating these advanced materials makes it relevant to the field of drug development and delivery.[10]

Experimental Protocol: Synthesis of Cadmium Selenide (CdSe) Quantum Dots via Hot-Injection

The hot-injection method is a widely used technique for the synthesis of high-quality quantum dots, where **trioctylphosphine** plays a crucial role.[1] Below is a detailed protocol for the synthesis of CdSe QDs.

Warning: This procedure involves toxic and carcinogenic reagents and should be performed in a fume hood with appropriate personal protective equipment by trained personnel.[2]

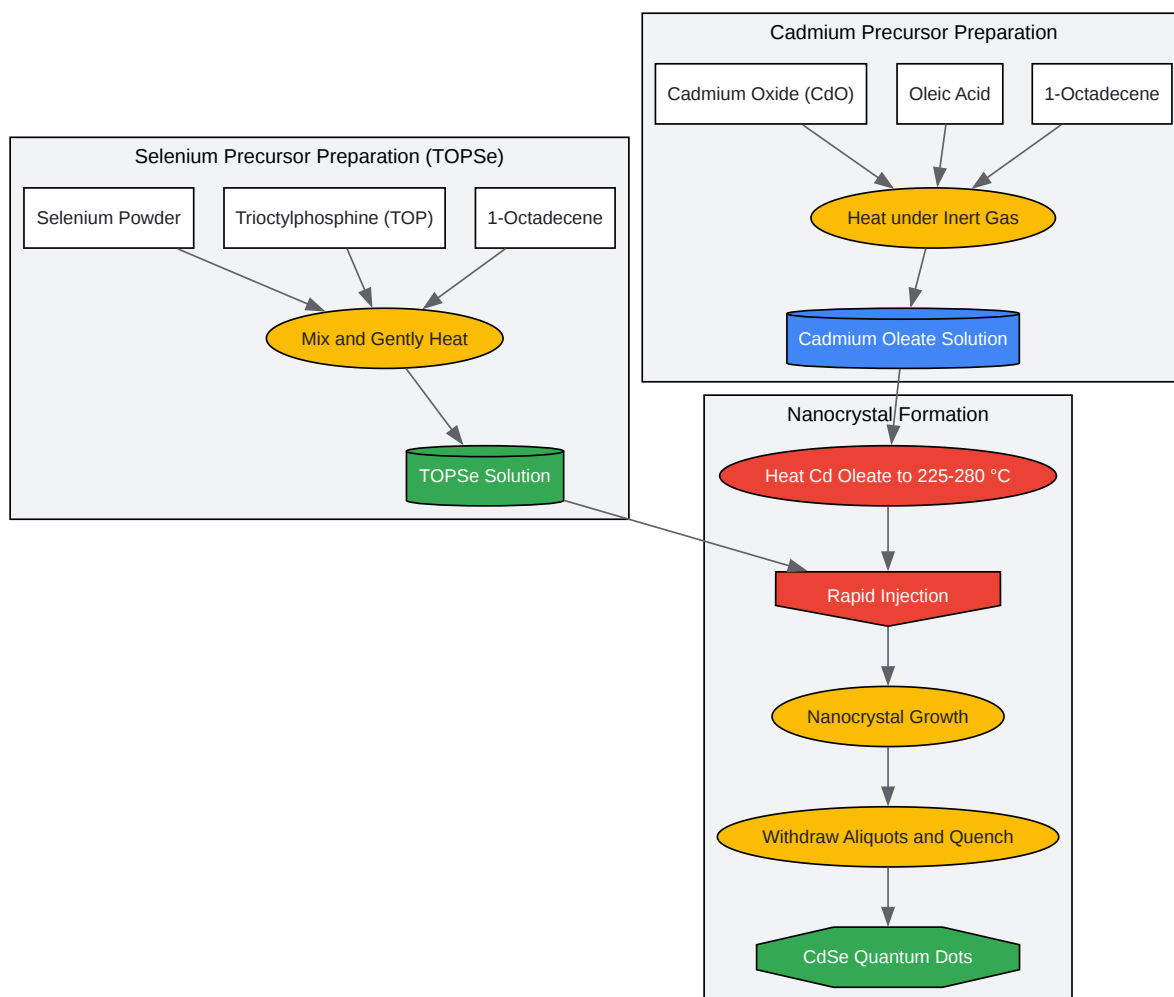
Materials and Reagents:

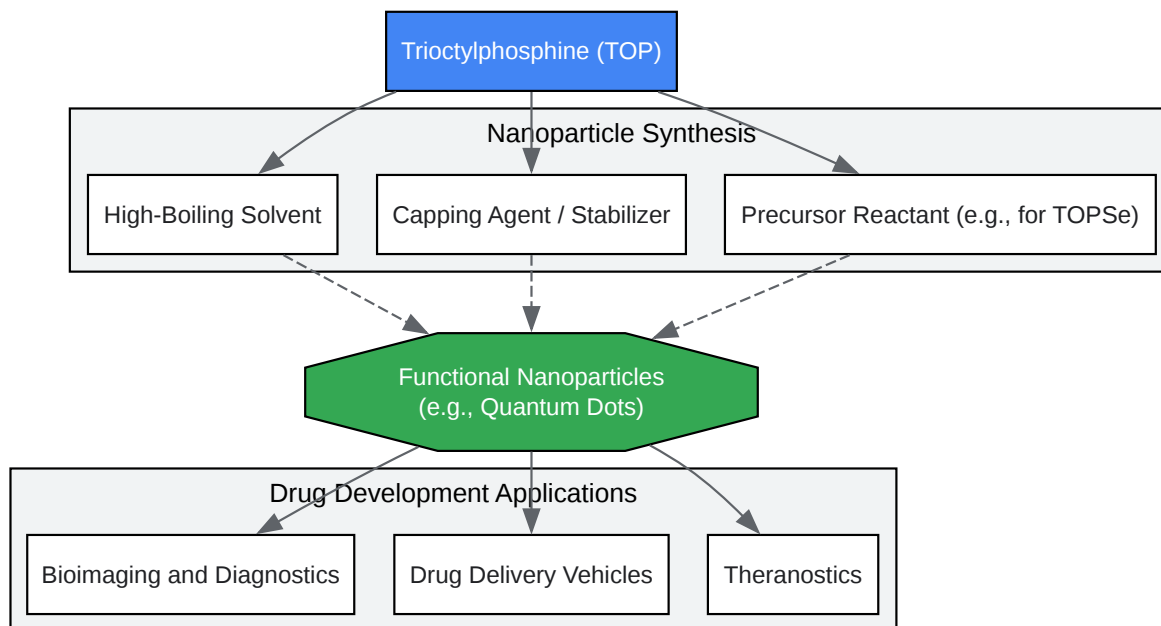
- Cadmium oxide (CdO)[2]
- Oleic acid[2]
- 1-Octadecene (ODE)[2]
- Selenium (Se) powder[2]
- **Trioctylphosphine** (TOP)[2]
- Inert gas (Argon or Nitrogen)
- Three-neck flask, heating mantle, condenser, thermocouple, and syringe

Procedure:

- Preparation of Selenium Precursor (TOPSe):
 - In an inert atmosphere (e.g., a glovebox), dissolve selenium powder in **trioctylphosphine** to create a 1 M stock solution of **trioctylphosphine** selenide (TOPSe).[4] For a smaller scale, combine 30 mg of selenium powder with 0.4 mL of **trioctylphosphine** and 5 mL of 1-octadecene.[2]
 - Gently heat the mixture until the selenium completely dissolves, forming a clear solution.[2]
 - Allow the TOPSe solution to cool to room temperature and load it into a syringe for injection.[2]
- Preparation of Cadmium Precursor:
 - In a three-neck flask, combine 13 mg of cadmium oxide, 0.6 mL of oleic acid, and 10 mL of 1-octadecene.[2]
 - Heat the mixture under a flow of inert gas with vigorous stirring. The solution will become clear and colorless upon the formation of cadmium oleate.[2]
- Hot-Injection and Nanocrystal Growth:
 - Continue heating the cadmium precursor solution to the desired injection temperature, typically between 225-280 °C.[2]
 - Rapidly inject 1 mL of the TOPSe solution into the hot reaction flask with vigorous stirring.[2][4]
 - The injection will cause a rapid nucleation of CdSe nanocrystals.
 - The size of the quantum dots is controlled by the reaction time and temperature after injection. To obtain different sizes, small aliquots can be withdrawn at various time points and quenched in vials at room temperature.[2]

Experimental Workflow Diagram





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